

2-Mercaptobenzoxazole CAS number and structure

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Compound of Interest

Compound Name: 2-Mercaptobenzoxazole

Cat. No.: B050546

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An In-depth Technical Guide to **2-Mercaptobenzoxazole**

Core Compound Identity

CAS Number: 2382-96-9[1][2][3][4]

Chemical Structure: **2-Mercaptobenzoxazole** is a heterocyclic organic compound featuring a fused benzene and oxazole ring system, with a thiol group attached to the carbon atom at the 2-position.[1][5] It exists in tautomeric forms, predominantly as the thione under standard conditions.[1]

- IUPAC Name: 3H-1,3-benzoxazole-2-thione[1]
- Synonyms: 2-Benzoxazolethiol, Benzo[d]oxazole-2-thiol, 1,3-Benzoxazole-2(3H)-thione[2][3][4]
- Molecular Formula: C₇H₅NOS[1][2]
- SMILES: C1=CC=C2C(=C1)NC(=S)O2[1]

Physicochemical Properties

The quantitative physicochemical data for **2-Mercaptobenzoxazole** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	151.19 g/mol	[1][2][3]
Appearance	Beige or white to off-white crystalline powder	[1][6]
Melting Point	192-195 °C	[1][4]
Boiling Point	247.3 °C at 760 mmHg	[4]
Density	1.41 g/cm ³	[4]
Water Solubility	Slightly soluble	[4]
Flash Point	103.4 °C	[4]
EC Number	219-191-9	[4]
MDL Number	MFCD00005769	[3]

Experimental Protocols

Synthesis of 2-Mercaptobenzoxazole (I)

This protocol details the synthesis of the core compound from 2-aminophenol, a widely cited method.[7]

Materials:

- 2-Aminophenol (10.91 g)
- Carbon Disulfide (6.19 ml)
- Potassium Hydroxide (5.65 g)
- 95% Ethanol (100 ml)
- Deionized Water (15 ml)
- Activated Charcoal

- 5% Glacial Acetic Acid

Procedure:

- Combine 10.91 g of 2-aminophenol, 6.19 ml of carbon disulfide, 5.65 g of potassium hydroxide, and 15 ml of water in a 250 ml round-bottom flask.[\[7\]](#)
- Add 100 ml of 95% ethanol and reflux the mixture for 3 to 4 hours.[\[7\]](#)
- Carefully add a small amount of activated charcoal to the mixture and continue refluxing for an additional 10 minutes.[\[7\]](#)
- Filter the hot solution to remove the charcoal.[\[7\]](#)
- Heat the filtrate to 70-80 °C and add 100 ml of warm water, followed by the addition of 5% glacial acetic acid while stirring rapidly.[\[7\]](#)
- The product will precipitate as crystals. To maximize crystallization, refrigerate the mixture for 3 hours.[\[7\]](#)
- Collect the product by filtration, wash with cold water, and dry.[\[7\]](#)
- Recrystallize the dried product from ethanol to obtain pure **2-Mercaptobenzoxazole**.[\[7\]](#)

Synthesis of Schiff Base Derivatives for Biological Screening

This protocol outlines a general multi-step procedure to synthesize Schiff base derivatives of **2-Mercaptobenzoxazole**, which are often evaluated for antimicrobial activity.[\[7\]](#)[\[8\]](#)

Step 1: Preparation of Ethyl-2-(benzo[d]oxazol-2-ylthio)acetate (II)

- Reflux equimolar amounts of the synthesized **2-Mercaptobenzoxazole** (I) and ethyl chloroacetate in ethanol for 6-8 hours.[\[7\]](#)[\[8\]](#)
- Cool the reaction mixture in an ice bath and stir vigorously to induce precipitation.[\[7\]](#)
- Filter the precipitate, wash thoroughly with water, and dry.[\[7\]](#)

- Recrystallize the product from ethanol.[7]

Step 2: Preparation of 2-(benzo[d]oxazol-2-ylthio)acetohydrazide (III)

- Dissolve equimolar quantities of the ester from Step 1 (II) and 99% hydrazine hydrate in methanol.[7][8]
- Allow the solution to stand at room temperature for 20-22 hours.[7]
- The resulting hydrazide product (III) will precipitate. Collect it by filtration and dry.

Step 3: Preparation of Schiff's Bases (IVa-d)

- React the acetohydrazide (III) with various substituted aromatic aldehydes in ethanol.[7][9]
- Add a few drops of glacial acetic acid to catalyze the reaction.[7]
- Reflux the mixture for an appropriate time until the reaction is complete (monitored by TLC). [10]
- Cool the mixture, and the Schiff base product will precipitate.
- Filter, wash, and recrystallize the final product from a suitable solvent.[7]

Applications in Research and Drug Development

2-Mercaptobenzoxazole and its derivatives are versatile scaffolds in medicinal chemistry and materials science.

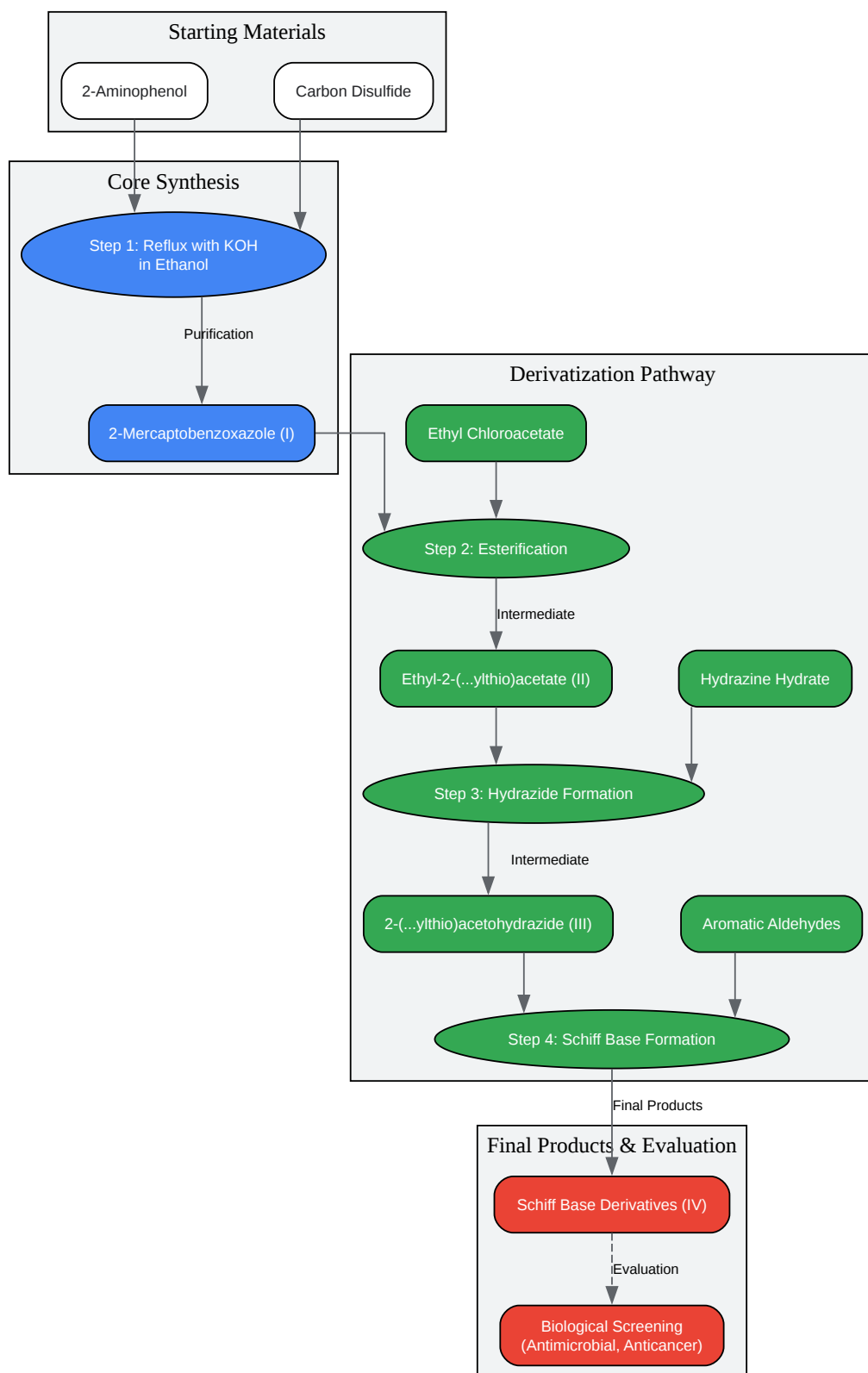
- **Antimicrobial and Antifungal Activity:** The benzoxazole nucleus is a cornerstone in the development of antimicrobial agents.[11] Derivatives have shown significant activity against various Gram-positive and Gram-negative bacteria, including *E. coli*, *S. aureus*, and *K. pneumoniae*, as well as fungal strains like *C. albicans*. [1][7][12]
- **Anticancer and Antitumor Activity:** Substituted derivatives of **2-Mercaptobenzoxazole** have demonstrated cytotoxic effects against several cancer cell lines, including hepatocellular carcinoma (HepG2) and breast cancer (MCF-7, MDA-MB-231). [1][8][12] Some derivatives act as multi-kinase inhibitors, targeting enzymes like EGFR, HER2, and VEGFR2, and can

induce apoptosis in cancer cells.[8] N-mustard derivatives have also shown promise as antitumor agents.[13]

- **Corrosion Inhibition:** The compound is an effective corrosion inhibitor for metals such as copper and steel.[1][14] It functions by adsorbing onto the metal surface and forming a protective film that prevents interaction with corrosive agents.[1][14]
- **Industrial Applications:** It is widely used as an accelerator in the sulfur vulcanization process for rubber, enhancing its durability.[1][6] It also serves as a building block for dyes, agrochemicals, and other specialized organic compounds.[6][14]

Signaling Pathways and Experimental Workflows

The synthesis of biologically active derivatives from **2-Mercaptobenzoxazole** follows a logical and repeatable workflow. The diagram below illustrates the multi-step synthesis pathway to generate a library of Schiff base derivatives for subsequent biological evaluation.



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References

- 1. Buy 2-Mercaptobenzoxazole | 2382-96-9 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 2382-96-9 | 2-Mercaptobenzoxazole - MolDb [moldb.com]
- 4. 2-Mercaptobenzoxazole | 2382-96-9 [chemnet.com]
- 5. 2-Mercaptobenzoxazole | C7H5NOS | CID 712377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemimpex.com [chemimpex.com]
- 7. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 8. mdpi.com [mdpi.com]
- 9. ijs.uobaghdad.edu.iq [ijs.uobaghdad.edu.iq]
- 10. 2-Mercaptobenzoxazole synthesis - chemicalbook [chemicalbook.com]
- 11. Synthesis, characterization and biological activities of novel 2-mercaptobenzoxazole derivatives | PDF [slideshare.net]
- 12. researchgate.net [researchgate.net]
- 13. Optimized Synthesis of New N-Mustards Based on 2-Mercaptobenzoxazole Derivatives with Antitumor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 14. nbinno.com [nbinno.com]
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